

Cobalt(II) Bromate: A Technical Overview for Researchers

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Compound of Interest

Compound Name: cobalt(II) bromate

Cat. No.: B3366831

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This technical guide provides a comprehensive overview of the chemical and physical properties of **cobalt(II) bromate**, targeting researchers, scientists, and professionals in drug development. The information is presented to facilitate its use in laboratory and research settings.

Chemical Identity and Properties

Cobalt(II) bromate, with the CAS number 14732-58-2, is an inorganic compound with the chemical formula $\text{Co}(\text{BrO}_3)_2$.^[1] It is the salt of cobalt in its +2 oxidation state and bromic acid. The compound also exists in a hydrated form, **cobalt(II) bromate hexahydrate**, $\text{Co}(\text{BrO}_3)_2 \cdot 6\text{H}_2\text{O}$.^[2]

A summary of the key chemical and physical properties of both anhydrous **cobalt(II) bromate** and its hexahydrate form is presented in Table 1. It is important to note that while some data for the anhydrous form is available, specific experimental values for properties such as melting and boiling points are not readily found in the literature. Much of the available data pertains to the more common cobalt(II) bromide, and care should be taken not to confuse the two compounds.

Table 1: Chemical and Physical Properties of **Cobalt(II) Bromate**

Property	Cobalt(II) Bromate (Anhydrous)	Cobalt(II) Bromate Hexahydrate
CAS Number	14732-58-2[1]	Not available
Molecular Formula	Br ₂ CoO ₆ [1]	Br ₂ CoH ₁₂ O ₁₂ [2]
Molecular Weight	314.74 g/mol [1]	422.83 g/mol [2]
Appearance	Solid (color not specified)	Red-purple crystals[3]
Melting Point	Not available	Not available
Boiling Point	Not available	Not available
Density	Not available	Not available
Solubility in H ₂ O	Soluble (inferred)	Soluble (inferred)

Synthesis and Reactivity

2.1. Synthesis

A detailed experimental protocol for the synthesis of **cobalt(II) bromate** is not widely documented. However, a plausible method for its synthesis, particularly for the hexahydrate form, can be inferred from the preparation of other cobalt(II) salts. A common method for synthesizing cobalt salts is through a precipitation reaction involving a soluble cobalt(II) salt and a soluble salt of the desired anion.

Experimental Protocol: Proposed Synthesis of **Cobalt(II) Bromate** Hexahydrate

Materials:

- Cobalt(II) sulfate heptahydrate (CoSO₄·7H₂O) or Cobalt(II) chloride hexahydrate (CoCl₂·6H₂O)
- Barium bromate (Ba(BrO₃)₂) or Silver bromate (AgBrO₃)
- Deionized water
- Magnetic stirrer and stir bar

- Beakers
- Filtration apparatus (e.g., Büchner funnel and filter paper)
- Drying oven or desiccator

Methodology:

- Preparation of Reactant Solutions:
 - Dissolve a stoichiometric amount of a soluble cobalt(II) salt (e.g., cobalt(II) sulfate heptahydrate) in deionized water in a beaker.
 - In a separate beaker, dissolve a stoichiometric equivalent of a soluble bromate salt that will form an insoluble precipitate with the counter-ion of the cobalt salt (e.g., barium bromate if using cobalt sulfate, as barium sulfate is insoluble).
- Precipitation:
 - Slowly add the bromate salt solution to the cobalt(II) salt solution while continuously stirring with a magnetic stirrer.
 - A precipitate of the insoluble salt (e.g., BaSO_4) will form, leaving the desired **cobalt(II) bromate** in the aqueous solution. The reaction is as follows: $\text{CoSO}_4(\text{aq}) + \text{Ba}(\text{BrO}_3)_2(\text{aq}) \rightarrow \text{Co}(\text{BrO}_3)_2(\text{aq}) + \text{BaSO}_4(\text{s})$
- Isolation of **Cobalt(II) Bromate** Solution:
 - Separate the precipitate from the solution by filtration. The filtrate contains the dissolved **cobalt(II) bromate**.
- Crystallization:
 - Gently heat the filtrate to concentrate the solution.
 - Allow the concentrated solution to cool slowly to room temperature to induce crystallization of **cobalt(II) bromate** hexahydrate. For better crystal formation, the solution can be left in a crystallizing dish partially covered to allow for slow evaporation.

- Isolation and Drying of Crystals:
 - Collect the formed crystals by filtration.
 - Wash the crystals with a small amount of cold deionized water to remove any soluble impurities.
 - Dry the crystals in a desiccator over a suitable drying agent or in a low-temperature oven.

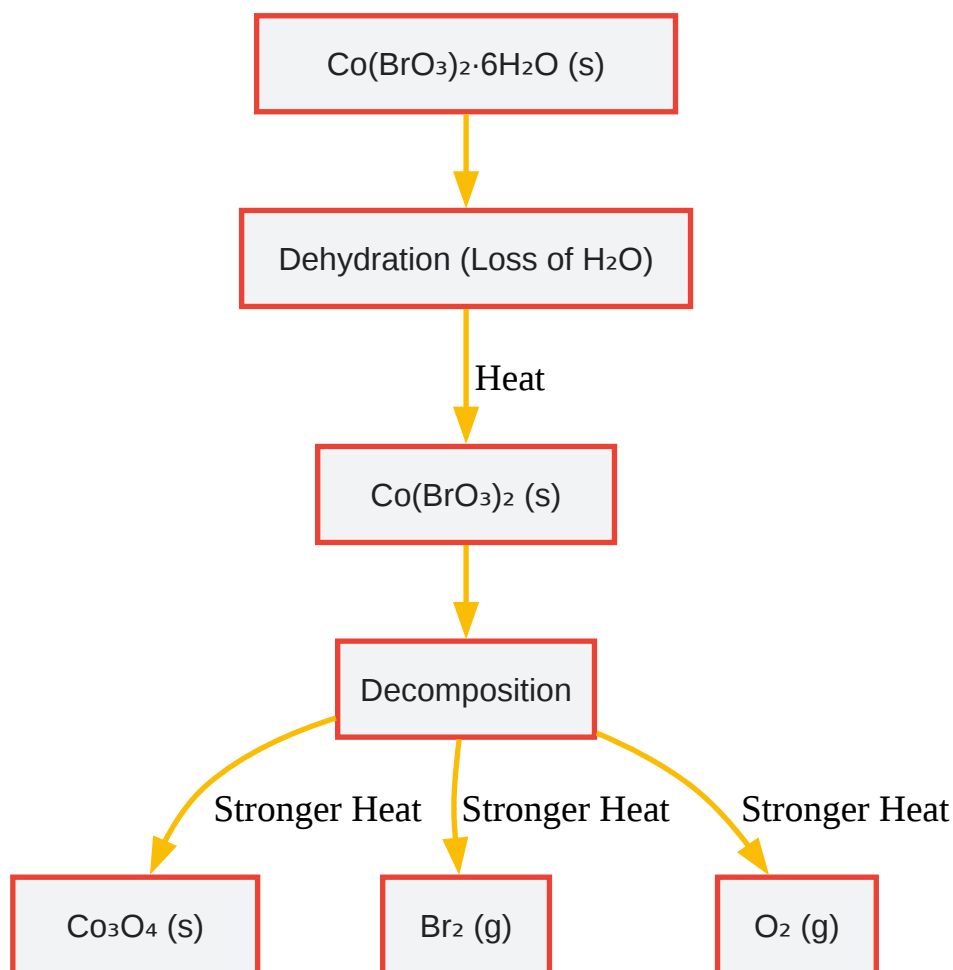
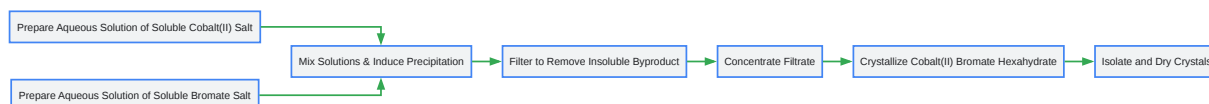
2.2. Reactivity

Cobalt(II) bromate is expected to exhibit reactivity characteristic of both the cobalt(II) ion and the bromate ion.

- Oxidizing Properties: The bromate ion (BrO_3^-) is a strong oxidizing agent. Therefore, **cobalt(II) bromate** is expected to act as an oxidizing agent in chemical reactions.
- Coordination Chemistry: The cobalt(II) ion is known to form a variety of coordination complexes with different ligands.
- Thermal Decomposition: While specific data for **cobalt(II) bromate** is scarce, the thermal decomposition of metal bromates generally yields the metal oxide, bromine, and oxygen. The decomposition temperature and specific products can vary depending on the metal cation. For **cobalt(II) bromate**, a plausible decomposition pathway upon heating would be the initial loss of water of hydration (for the hexahydrate), followed by the decomposition of the anhydrous salt to form cobalt(II,III) oxide (Co_3O_4), bromine gas (Br_2), and oxygen gas (O_2).

Logical Relationships in Synthesis

The synthesis of **cobalt(II) bromate** via a precipitation-based method involves a clear logical workflow. This can be visualized to better understand the experimental steps.



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